

Physicochemical Properties of LY487379 Hydrochloride: An In-depth Technical Guide

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Compound of Interest

Compound Name: LY487379 hydrochloride

Cat. No.: B584831

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Abstract

LY487379 hydrochloride is a potent and selective positive allosteric modulator (PAM) of the metabotropic glutamate receptor 2 (mGlu2).^{[1][2]} As a research tool, it is crucial for investigating the therapeutic potential of mGlu2 modulation in various central nervous system disorders. This technical guide provides a comprehensive overview of the physicochemical properties of **LY487379 hydrochloride**, detailed experimental protocols for their determination, and a visualization of its relevant signaling pathway.

Physicochemical Data

A summary of the key physicochemical properties of **LY487379 hydrochloride** is presented in the table below. This information is essential for its handling, formulation, and interpretation in experimental settings.

| Property | Value | Source |
|-------------------|--|--------|
| Molecular Formula | C ₂₁ H ₁₉ F ₃ N ₂ O ₄ S·HCl | [3] |
| Molecular Weight | 488.91 g/mol | [3] |
| Solubility | - 100 mM in DMSO- 50 mM in ethanol | [3] |
| pKa (estimated) | 5.9 | [4] |
| cLogP (estimated) | 4.2 | [4] |
| CAS Number | 353229-59-1 | [3] |

Note: The pKa and cLogP values are estimated based on a similar compound from the same chemical series and should be considered as approximate values.

Experimental Protocols

The following sections detail the generalized experimental methodologies for determining the key physicochemical properties of a compound like **LY487379 hydrochloride**.

Determination of Melting Point

The melting point of a solid compound is a critical indicator of its purity.

Methodology: Capillary Melting Point Method

- Sample Preparation: A small, finely powdered sample of **LY487379 hydrochloride** is packed into a capillary tube to a height of 2-3 mm.
- Apparatus: A calibrated melting point apparatus is used.
- Procedure:
 - The capillary tube is placed in the heating block of the apparatus.
 - The sample is heated at a steady rate (e.g., 10°C/minute) to determine an approximate melting range.

- A second, fresh sample is then heated slowly (1-2°C/minute) starting from a temperature approximately 20°C below the estimated melting point.
- The temperature at which the first drop of liquid appears and the temperature at which the entire sample becomes liquid are recorded as the melting range.

Determination of pKa

The pKa, or acid dissociation constant, is a measure of the strength of an acid in solution.

Methodology: Potentiometric Titration

- Solution Preparation: A precise weight of **LY487379 hydrochloride** is dissolved in a suitable solvent, typically a mixture of water and an organic co-solvent, to a known concentration.
- Apparatus: A calibrated pH meter with a suitable electrode and an automated titrator are used.
- Procedure:
 - The solution of the compound is titrated with a standardized solution of a strong base (e.g., NaOH).
 - The pH of the solution is measured after each addition of the titrant.
 - A titration curve is generated by plotting the pH versus the volume of titrant added.
 - The pKa is determined from the half-equivalence point of the titration curve, where half of the compound has been neutralized.

Determination of logP (Octanol-Water Partition Coefficient)

The logP value represents the lipophilicity of a compound and is a key predictor of its pharmacokinetic properties.

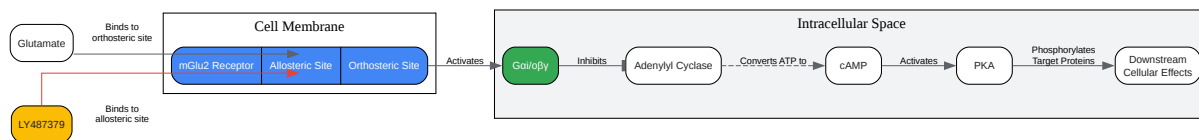
Methodology: Shake-Flask Method

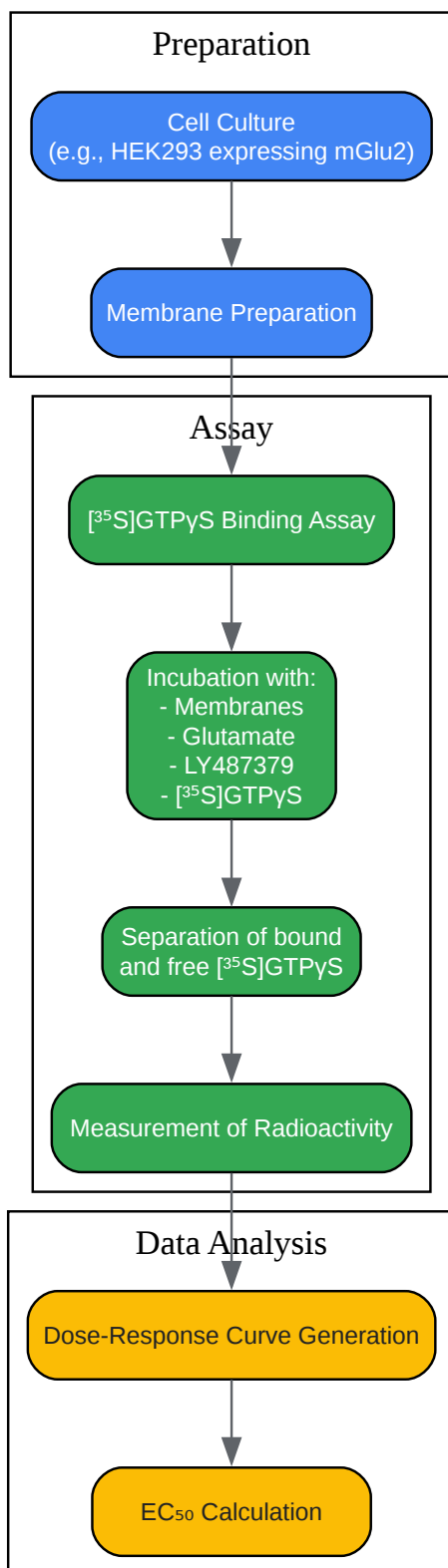
- System Preparation: A biphasic system of n-octanol and water is prepared and mutually saturated.
- Procedure:
 - A known amount of **LY487379 hydrochloride** is dissolved in one of the phases (typically the one in which it is more soluble).
 - The solution is then added to the other phase in a separatory funnel.
 - The mixture is shaken vigorously for a set period to allow for partitioning of the compound between the two phases.
 - The mixture is then allowed to stand until the two phases have completely separated.
- Analysis:
 - The concentration of the compound in each phase is determined using a suitable analytical technique, such as High-Performance Liquid Chromatography (HPLC) with UV detection.
 - The partition coefficient (P) is calculated as the ratio of the concentration in the n-octanol phase to the concentration in the aqueous phase.
 - The logP is the logarithm of the partition coefficient.

Signaling Pathway and Experimental Workflow

mGlu2 Receptor Signaling Pathway

LY487379 hydrochloride acts as a positive allosteric modulator of the mGlu2 receptor. This means it does not activate the receptor directly but enhances the receptor's response to its endogenous ligand, glutamate. The mGlu2 receptor is a G-protein coupled receptor (GPCR) that couples to the Gai/o subunit.





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